

# "Pyrazole N-Demethyl Sildenafil" certificate of analysis data.

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Pyrazole N-Demethyl Sildenafil

CAS No.: 139755-95-6

Cat. No.: B023169

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## Application Notes & Protocols: Pyrazole N-Demethyl Sildenafil

A Guide for Researchers in Pharmaceutical Analysis and Development

### Introduction: Understanding Pyrazole N-Demethyl Sildenafil

**Pyrazole N-Demethyl Sildenafil**, also known as N-desmethyl sildenafil, is a primary active metabolite of sildenafil, the active pharmaceutical ingredient (API) in Viagra®.[1] Its chemical structure is characterized by the pyrazolopyrimidinone core, similar to its parent compound, but lacks the N-methyl group on the piperazine moiety.[2][3] This compound is of significant interest to the scientific community for several key reasons:

- **Metabolite Analysis:** As a major metabolite, it is a critical reference standard for pharmacokinetic (PK) and drug metabolism (DMPK) studies.[1] Quantifying both the parent drug and its metabolites is essential for understanding the absorption, distribution, metabolism, and excretion (ADME) profile of sildenafil.

- **Impurity Profiling:** It can be present as a process-related impurity in the synthesis of sildenafil.[4] Regulatory bodies require the identification and quantification of impurities in APIs to ensure drug safety and quality.
- **Pharmacological Research:** N-desmethyl sildenafil is not inert; it also acts as an inhibitor of cGMP-specific phosphodiesterase type 5 (PDE5).[5] Studying its potency and selectivity relative to sildenafil can provide deeper insights into structure-activity relationships (SAR) for this class of compounds.[6][7]

This document serves as a technical guide for researchers, providing detailed protocols for the handling, analysis, and application of **Pyrazole N-Demethyl Sildenafil**, grounded in the interpretation of its Certificate of Analysis (CoA).

## Interpreting the Certificate of Analysis (CoA)

The Certificate of Analysis is the primary document attesting to the quality and purity of a reference standard. Each parameter provides critical information for the design and execution of experiments. A typical CoA for **Pyrazole N-Demethyl Sildenafil** will include the tests outlined below.[2]

### 2.1 Identity and Structure

- **<sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance):** This test confirms the chemical structure by identifying the hydrogen atoms within the molecule. The spectrum should conform to the known structure of **Pyrazole N-Demethyl Sildenafil**.
- **Mass Spectrometry (MS):** Provides the mass-to-charge ratio of the compound, confirming its molecular weight (460.55 g/mol).[2] This is a definitive test for molecular identity.
- **Infrared Spectroscopy (IR):** Identifies the functional groups present in the molecule based on their characteristic absorption of infrared radiation.

### 2.2 Purity and Potency

- **HPLC Purity:** This is the most critical parameter for quantitative applications. It determines the percentage of the compound of interest relative to any impurities. A purity of NLT (Not Less Than) 98% is common for reference standards.[2]

- **Water Content (by Karl Fischer/TGA):** Measures the amount of water in the solid material. This value is crucial for calculating the exact potency of the compound.
- **% Potency:** This is a calculated value that corrects the HPLC purity for water content: % Potency = [% HPLC Purity / 100] \* [100 - % Water Content]. For accurate quantitative work, the compound's weight must be corrected using this potency value.

### 2.3 Physical Properties

- **Appearance:** Typically described as a "White to Off-White Solid".<sup>[2]</sup> Any deviation from this (e.g., discoloration) could indicate degradation.
- **Solubility:** Provides qualitative information on suitable solvents. For **Pyrazole N-Demethyl Sildenafil**, solubility is often indicated in solvents like DMSO and DMF.<sup>[1][2]</sup> This information is foundational for preparing stock solutions.

## Physicochemical Properties & Data Summary

The following table summarizes key quantitative data typically found on a CoA for **Pyrazole N-Demethyl Sildenafil**.

Parameter	Typical Value	Rationale for Importance
CAS Number	139755-95-6 <sup>[3]</sup>	Unique identifier for the chemical substance.
Molecular Formula	C <sub>21</sub> H <sub>28</sub> N <sub>6</sub> O <sub>4</sub> S <sup>[2]</sup>	Defines the elemental composition of the molecule.
Molecular Weight	460.55 g/mol <sup>[2]</sup>	Essential for all molarity-based calculations.
Purity (HPLC)	≥98% <sup>[1]</sup>	Critical for accuracy in quantitative analysis.
Long Term Storage	-20°C Freezer <sup>[2]</sup>	Ensures long-term stability and prevents degradation.
Solubility	DMSO, DMF <sup>[1][2]</sup>	Informs the choice of solvent for stock solution preparation.

## Handling and Storage Protocols

Proper handling and storage are paramount to maintaining the integrity of the reference standard. These protocols are based on general best practices and guidelines for active pharmaceutical ingredients.[8][9]

### 4.1 Initial Receipt and Storage

- **Verification:** Upon receipt, visually inspect the container for any damage. Ensure the product name, batch number, and CAS number on the label match the accompanying CoA.
- **Storage:** Immediately transfer the compound to a controlled-temperature freezer set to  $-20^{\circ}\text{C} \pm 5^{\circ}\text{C}$ . [2]
- **Environment:** Store in a dark, dry location. The container should be tightly sealed to prevent moisture absorption and contamination.

### 4.2 Weighing and Aliquoting

- **Rationale:** Repeated freeze-thaw cycles and exposure to atmospheric moisture can degrade the compound. It is best practice to prepare concentrated stock solutions and aliquot them for single use.
- **Equilibration:** Before opening, allow the container to equilibrate to room temperature for at least 30-60 minutes in a desiccator. This prevents condensation from forming on the cold solid material.
- **Weighing Environment:** Use an analytical balance in an environment with controlled humidity. Handle the material in a fume hood or containment glove box.
- **Minimize Exposure:** Weigh the desired amount of powder quickly and immediately reseal the primary container. Return the primary container to the  $-20^{\circ}\text{C}$  freezer.

## Application Protocols

### 5.1 Protocol: Preparation of a 10 mM Stock Solution in DMSO

Principle: A precisely prepared concentrated stock solution is the foundation for all subsequent quantitative experiments. DMSO is a common solvent for this compound due to its high solubilizing power and compatibility with many biological assays.[1]

Materials:

- **Pyrazole N-Demethyl Sildenafil** (solid)
- Anhydrous, high-purity DMSO
- Calibrated analytical balance
- Class A volumetric flask
- Micro-stir bar (optional)
- Vortex mixer and/or sonicator

Procedure:

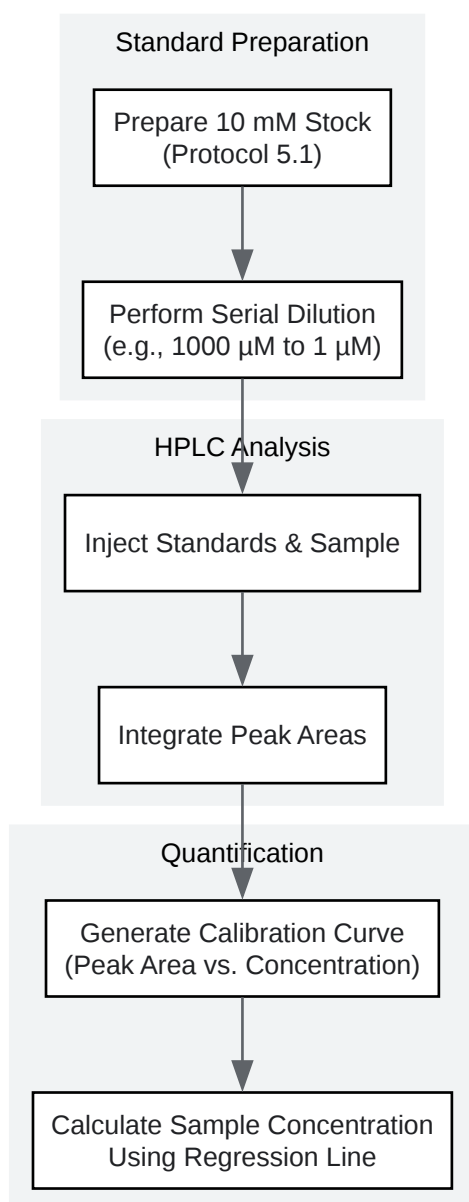
- Calculate Required Mass: Determine the mass needed. For 1 mL of a 10 mM solution:
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 460.55 \text{ g/mol} \times 1000 \text{ mg/g} = 4.6055 \text{ mg}$
- Potency Correction: Adjust the calculated mass based on the potency value from the CoA.
  - Example: If Potency is 98.5% (i.e., 0.985)
  - $\text{Corrected Mass (mg)} = 4.6055 \text{ mg} / 0.985 = 4.6756 \text{ mg}$
- Weighing: Accurately weigh the "Corrected Mass" and transfer it quantitatively to the volumetric flask.
- Dissolution: Add approximately 70% of the final volume of DMSO. Agitate to dissolve. Gentle warming (to 37°C) or brief sonication in a water bath can be used to aid dissolution if necessary.

- Final Volume: Once fully dissolved and cooled to room temperature, add DMSO to the final volume mark on the volumetric flask.
- Mixing & Aliquoting: Invert the flask several times to ensure homogeneity. Aliquot into single-use, amber glass or polypropylene vials.
- Storage: Store the aliquots at -20°C.

## 5.2 Protocol: Use as an Analytical Reference Standard (HPLC)

Principle: This protocol outlines the use of **Pyrazole N-Demethyl Sildenafil** to create a calibration curve for quantifying the metabolite in a test sample (e.g., from a metabolism study).

Workflow Visualization:



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Caption: Workflow for quantitative analysis using an HPLC reference standard.

Procedure:

- Prepare Calibration Standards: Using the 10 mM stock solution (Protocol 5.1), perform a serial dilution in the mobile phase or a compatible solvent to create a series of standards (e.g., 5-8 standards covering the expected concentration range).

- HPLC Method Parameters: A typical reverse-phase HPLC method for sildenafil and its metabolites would use parameters similar to those in the table below. Method optimization is always required.

Parameter	Example Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Linear gradient from 10% B to 90% B over 15 min
Flow Rate	1.0 mL/min
Detection (UV)	293 nm[1]

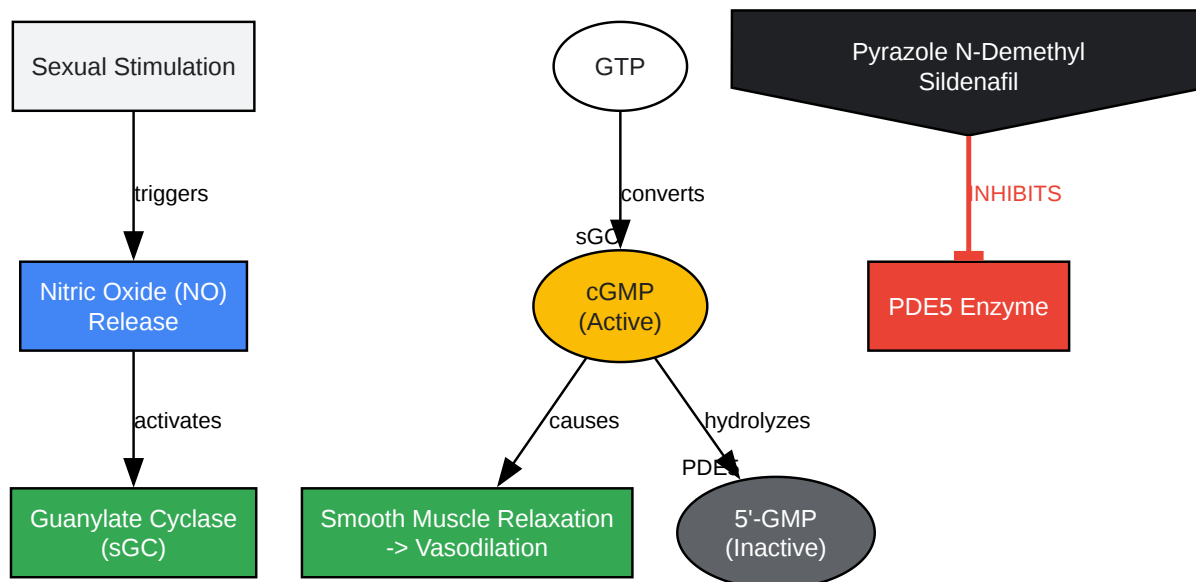
| Injection Volume| 10 µL |

- Analysis: Inject the calibration standards, a blank (solvent), and the unknown sample(s) onto the HPLC system.
- Data Processing: Integrate the peak area corresponding to **Pyrazole N-Demethyl Sildenafil** for each standard.
- Quantification: Plot the peak area versus the known concentration for the standards. Perform a linear regression to generate a calibration curve. Use the equation of the line to calculate the concentration of the analyte in the unknown sample based on its measured peak area.

## Mechanism of Action: The NO/cGMP/PDE5 Pathway

**Pyrazole N-Demethyl Sildenafil**, like its parent compound, exerts its pharmacological effect by inhibiting the PDE5 enzyme.[5] This enzyme is a key regulator in the nitric oxide (NO)/cyclic guanosine monophosphate (cGMP) signaling pathway, which controls smooth muscle relaxation and vasodilation.

Pathway Visualization:



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Caption: The NO/cGMP signaling pathway and the inhibitory action of **Pyrazole N-Demethyl Sildenafil** on PDE5.

Pathway Explanation:

- Initiation: Neuronal stimulation leads to the release of Nitric Oxide (NO).
- Activation: NO diffuses into smooth muscle cells and activates the enzyme soluble guanylate cyclase (sGC).
- Signal Transduction: Activated sGC converts guanosine triphosphate (GTP) into cyclic guanosine monophosphate (cGMP).
- Biological Effect: cGMP acts as a second messenger, leading to a decrease in intracellular calcium levels, which causes smooth muscle relaxation and vasodilation.
- Signal Termination: The action of cGMP is terminated by the PDE5 enzyme, which hydrolyzes it to the inactive 5'-GMP.
- Inhibition: **Pyrazole N-Demethyl Sildenafil** competitively inhibits the PDE5 enzyme. This prevents the breakdown of cGMP, leading to its accumulation and an enhanced and

prolonged smooth muscle relaxation response.[10]

## Troubleshooting

- **Solubility Issues:** If the compound does not fully dissolve in the recommended solvent, try gentle warming (not to exceed 40°C) or brief sonication. Ensure the solvent is anhydrous, as water can affect the solubility of some organic compounds.
- **Inconsistent Analytical Results:** This often traces back to stock solution preparation. Verify balance calibration and pipetting techniques. Use the potency-corrected mass for all calculations. Ensure the stock solution has not undergone multiple freeze-thaw cycles.
- **Compound Degradation:** If the appearance changes or purity decreases over time, review storage conditions. Ensure the container is tightly sealed and stored at the correct temperature, protected from light. Consider aliquoting smaller amounts to minimize handling of the bulk material.

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